A Comparative Guide to the Structure-Activity Relationship of Fluorinated Piperidine Analogs

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Compound of Interest

Compound Name:	*3-Fluoropiperidine*
CAS No.:	*116574-75-5*
Cat. No.:	*B1141850*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the structure-activity relationships (SAR) of fluorinated piperidine analogs, with a detailed focus on their interactions with the dopamine D4 and neurokinin-1 (NK1) receptors. The introduction of fluorine into the piperidine scaffold has become a valuable strategy in medicinal chemistry to modulate physicochemical properties such as metabolic stability, lipophilicity, and binding affinity. This document summarizes quantitative data, details experimental protocols, and visualizes key biological pathways and experimental workflows to offer a thorough understanding of the SAR of these compounds.

Structure-Activity Relationship of 4,4-Difluoro-3-(phenoxymethyl)piperidine Analogs as Dopamine D4 Receptor Antagonists

The following table summarizes the SAR of a series of 4,4-difluoro-3-(phenoxymethyl)piperidine analogs as antagonists for the human dopamine D4 receptor. The

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data highlights the impact of substitutions on the phenoxymethyl moiety on binding affinity (Ki), lipophilicity (cLogP), and ligand efficiency (LipE).[1]

Compound ID	R Group (Substitution on Phenoxy Ring)	Ki (nM) for D4 Receptor	cLogP	LipE
8a	4-Fluoro	140	5.1	2.9
8b	3,4-Difluoro	5.5	5.2	4.9
8c	3-Methyl	13	5.4	4.6
8d	4-Chloro	53	5.6	4.4
8e	Unsubstituted	27	5.0	4.8
8f	3-Fluoro-4-methyl	72	5.5	4.4
9j	4-Cyano	1.7	3.1	6.9
9k	3,4-Difluoro	2.7	3.8	6.2
9L	4-Fluoro-3-methyl	6.5	4.1	5.9
9m	4-Cyano-3-fluoro	21	3.4	6.6
9n	3,4-Difluoro (imidazo[1,2-a]pyridine)	46.8	3.3	6.7
9p	4-Fluoro (imidazo[1,2-a]pyridine)	73	3.2	6.8

General Principles of Fluorine Substitution in Piperidine Analogs

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The introduction of fluorine into the piperidine ring can significantly influence its pharmacological properties:

- Conformational Preference: In **3-fluoropiperidine**, the fluorine atom often shows a preference for the axial position, which can be attributed to favorable dipole interactions. This conformational bias can pre-organize the molecule into a bioactive conformation for optimal receptor binding.[2][3]

- Metabolic Stability: The carbon-fluorine bond is strong and resistant to metabolic cleavage, particularly by cytochrome P450 enzymes. Replacing metabolically labile C-H bonds with C-F bonds can enhance the metabolic stability of the drug candidate.

- Basicity (pKa): Fluorine's electron-withdrawing nature can lower the basicity of the piperidine nitrogen. This modulation of pKa can influence the compound's ionization state at physiological pH, affecting its solubility, permeability, and interaction with the target receptor. [2]

Experimental Protocols

Detailed methodologies for the key experiments cited in the evaluation of **3-fluoropiperidine** analogs are provided below.

Radioligand Competition Binding Assay for Dopamine D4 Receptor

This protocol describes the determination of the binding affinity (Ki) of unlabeled test compounds for the dopamine D4 receptor.

1. Membrane Preparation:

- HEK293 cells stably expressing the human dopamine D4 receptor are cultured and harvested.
- Cells are homogenized in an ice-cold buffer (e.g., 50 mM Tris-HCl, pH 7.4) and centrifuged to pellet the cell membranes.
- The membrane pellet is washed and resuspended in the assay buffer.

2. Binding Assay:

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- The assay is performed in a 96-well plate in a final volume of 250 µL.
- To each well, add the membrane preparation, a fixed concentration of a suitable radioligand (e.g., [^{3}H]N-methylspiperone), and varying concentrations of the unlabeled test compound.[1]
- For determining non-specific binding, a high concentration of a known D4 antagonist (e.g., haloperidol) is used.
- The plate is incubated to allow the binding to reach equilibrium.

3. Filtration and Detection:

- The binding reaction is terminated by rapid filtration through glass fiber filters (e.g., GF/C) using a cell harvester. This separates the bound from the free radioligand.
- The filters are washed with ice-cold buffer to remove unbound radioactivity.
- The radioactivity retained on the filters is measured using a scintillation counter.

4. Data Analysis:

- The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC50) is calculated from a concentration-response curve.
- The binding affinity (Ki) is then determined from the IC50 value using the Cheng-Prusoff equation: Ki = IC50 / (1 + ([L]/Kd)), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Functional Assay for Neurokinin-1 (NK1) Receptor Antagonism (Calcium Mobilization)

This assay measures the ability of a compound to inhibit the intracellular calcium mobilization induced by the activation of the NK1 receptor by its endogenous ligand, Substance P.

1. Cell Culture and Preparation:

- CHO-K1 cells stably expressing the human NK1 receptor are cultured in appropriate media.
- On the day of the assay, cells are loaded with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) in a buffer solution.

2. Compound Addition and Stimulation:

- The assay is performed in a 96-well plate.

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- Varying concentrations of the test antagonist are added to the wells containing the dye-loaded cells and pre-incubated.
- Substance P is then added to the wells to stimulate the NK1 receptor.

3. Signal Detection:

- Changes in intracellular calcium concentration are measured as changes in fluorescence intensity using a fluorescence plate reader (e.g., FLIPR).

4. Data Analysis:

- The antagonist potency is determined by the concentration-dependent inhibition of the Substance P-induced calcium signal.
- The IC50 value, representing the concentration of the antagonist that causes 50% inhibition of the agonist response, is calculated.

Signaling Pathways and Experimental Workflows

Dopamine D4 Receptor Signaling Pathway

Dopamine D4 receptors are G protein-coupled receptors (GPCRs) that couple to the Gαi/o family of G proteins. Upon activation by an agonist, the receptor promotes the exchange of GDP for GTP on the Gαi subunit, leading to the dissociation of the Gαi-GTP and Gβγ subunits. The Gαi-GTP subunit then inhibits the activity of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.[4][5]

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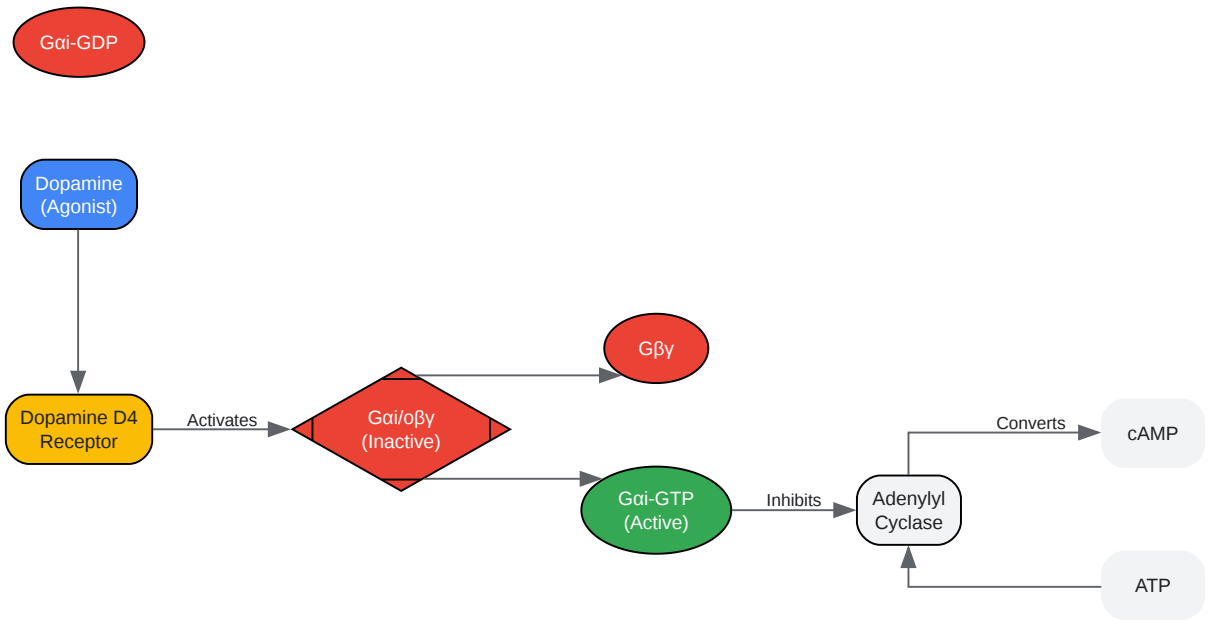

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Caption: Dopamine D4 Receptor Signaling Pathway.

Neurokinin-1 (NK1) Receptor Signaling Pathway

The Neurokinin-1 (NK1) receptor is a G protein-coupled receptor that primarily couples to Gαq/11. Activation by its ligand, Substance P, leads to the activation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 diffuses through the cytoplasm to bind to IP3 receptors on the endoplasmic reticulum, triggering the release of stored calcium ions (Ca2+). DAG remains in the membrane and, along with the increased intracellular Ca2+, activates protein kinase C (PKC), which in turn phosphorylates various downstream targets.[6][7][8]

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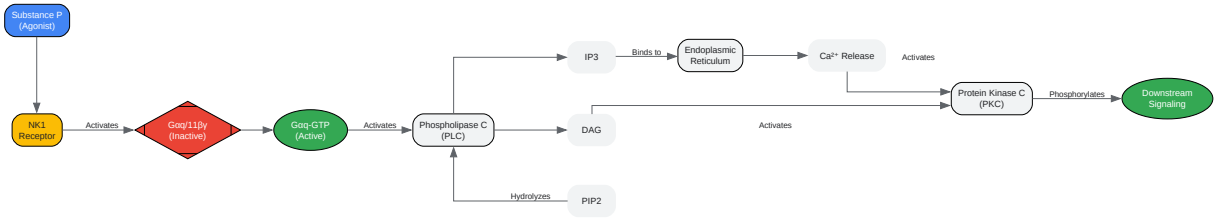

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Caption: Neurokinin-1 Receptor Signaling Pathway.

Experimental Workflow for Radioligand Competition Binding Assay

The following diagram illustrates the general workflow for a radioligand competition binding assay used to determine the affinity of test compounds.

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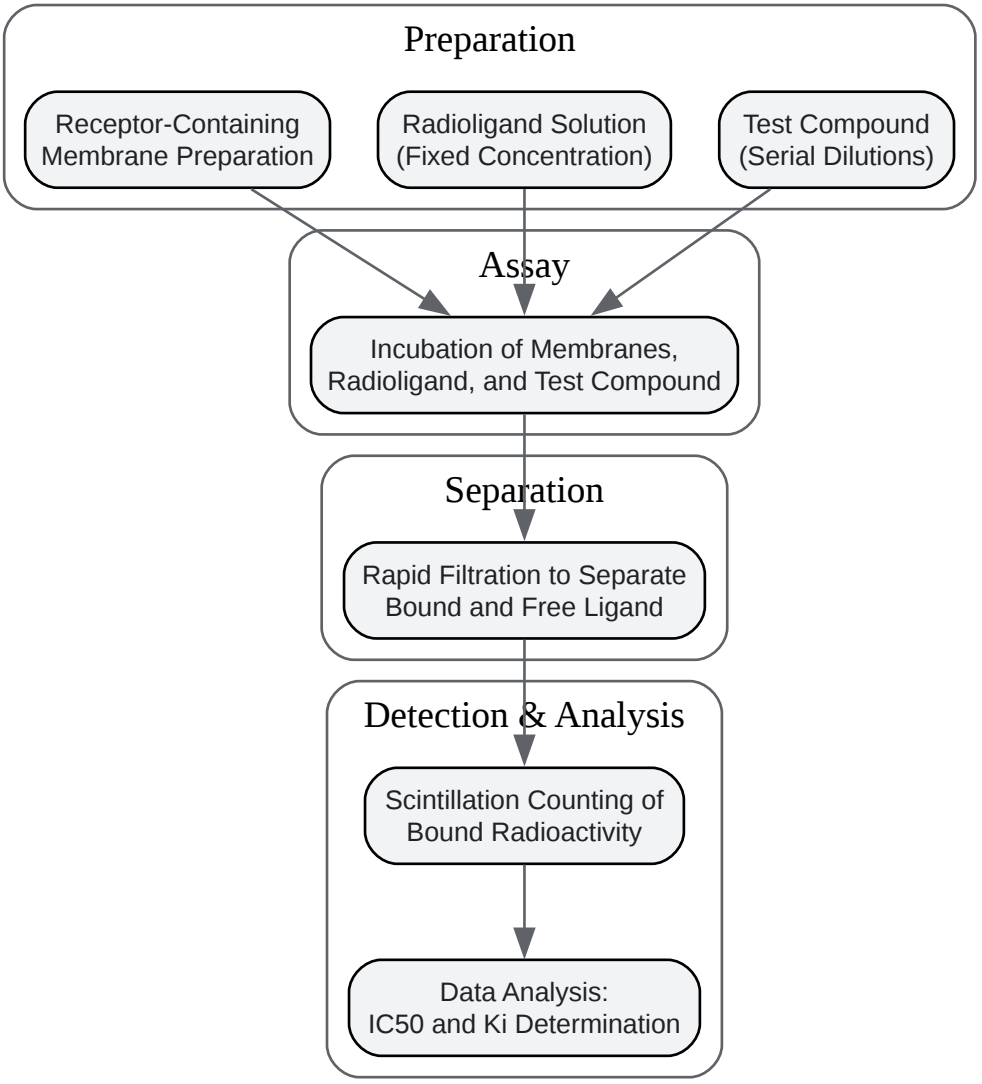

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Caption: Radioligand Competition Binding Assay Workflow.

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